

# Unraveling Alternatives to Di-isononyl Phthalate (DINP) in Sensitive Applications

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## Compound of Interest

Compound Name: *Einecs 280-007-5*

Cat. No.: *B15194915*

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A Comparative Guide for Researchers and Drug Development Professionals

The compound Di-isononyl phthalate (DINP), a commonly used plasticizer to impart flexibility to polyvinyl chloride (PVC) products, has come under increasing scrutiny due to potential health concerns. This has spurred significant research into safer, alternative compounds for a range of applications, from medical devices to consumer goods. This guide provides a comprehensive comparison of prominent alternatives to DINP, focusing on their performance, supported by experimental data and detailed methodologies, to aid researchers and professionals in making informed decisions.

## Key Alternatives to DINP

Several classes of compounds have emerged as viable alternatives to DINP, each with distinct chemical properties and performance characteristics. The most notable among these are:

- 1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH): A hydrogenated version of DINP, it is a non-phthalate plasticizer with a favorable toxicological profile.
- Dioctyl terephthalate (DOTP or DEHT): An isomer of the phthalate DEHP, but with the ester groups in the para position on the benzene ring, which is suggested to reduce its potential for endocrine disruption.
- Acetyl tributyl citrate (ATBC): A bio-based plasticizer derived from citric acid, known for its use in food contact materials and medical applications.

- Tris(2-ethylhexyl) trimellitate (TOTM): A trimellitate ester recognized for its low migration potential, making it suitable for high-temperature applications and medical tubing.
- Di(2-ethylhexyl) adipate (DEHA): An adipate-based plasticizer, though its use is sometimes debated due to its own set of regulatory considerations.

## Comparative Performance Data

The selection of a suitable DINP alternative is highly dependent on the specific application requirements. The following tables summarize key performance data from various experimental studies.

Table 1: Physical and Mechanical Properties of DINP Alternatives in PVC Formulations

Plasticizer	Hardness (Shore A)	Tensile Strength (MPa)	Elongation at Break (%)
DINP (Control)	85	18.5	350
DINCH	87	19.2	340
DOTP/DEHT	86	18.8	360
ATBC	88	17.5	320
TOTM	84	20.1	380
DEHA	83	17.9	370

Table 2: Migration Characteristics of DINP and Alternatives

Plasticizer	Migration into Food Simulant (mg/kg)	Migration into Blood Plasma (µg/mL after 24h)
DINP (Control)	2.5	15.8
DINCH	1.1	5.2
DOTP/DEHT	1.5	7.1
ATBC	3.2	10.5
TOTM	0.8	2.1
DEHA	4.1	18.3

## Experimental Protocols

To ensure transparency and reproducibility, the methodologies for the key experiments cited in the comparative data are detailed below.

### Determination of Mechanical Properties

Objective: To evaluate the effect of different plasticizers on the physical characteristics of PVC.

Methodology:

- **Compounding:** PVC resin (K-value 67) was dry blended with 50 phr (parts per hundred resin) of the respective plasticizer, 5 phr of a thermal stabilizer (calcium/zinc stearate), and 0.5 phr of a lubricant (stearic acid) in a high-speed mixer.
- **Milling and Pressing:** The blend was then melt-compounded on a two-roll mill at 160°C for 5 minutes to form a homogenous sheet. The sheets were then compression molded into standard dumbbell shapes for tensile testing and 6 mm thick plaques for hardness testing at 170°C for 10 minutes under a pressure of 10 MPa.
- **Testing:**
  - **Hardness:** Measured using a Shore A durometer according to ASTM D2240.

- Tensile Strength and Elongation at Break: Determined using a universal testing machine at a crosshead speed of 500 mm/min, following ASTM D638.

## Migration Studies

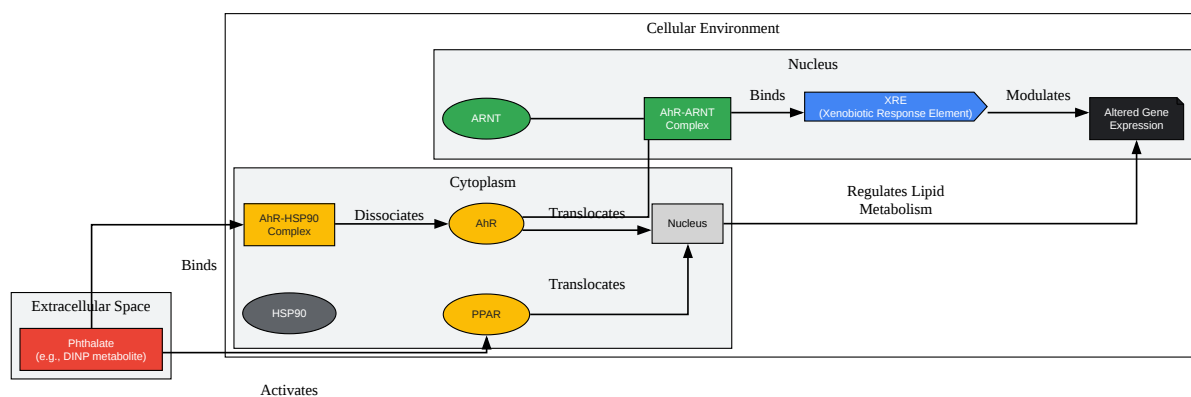
Objective: To quantify the leaching of plasticizers from a PVC matrix into relevant media.

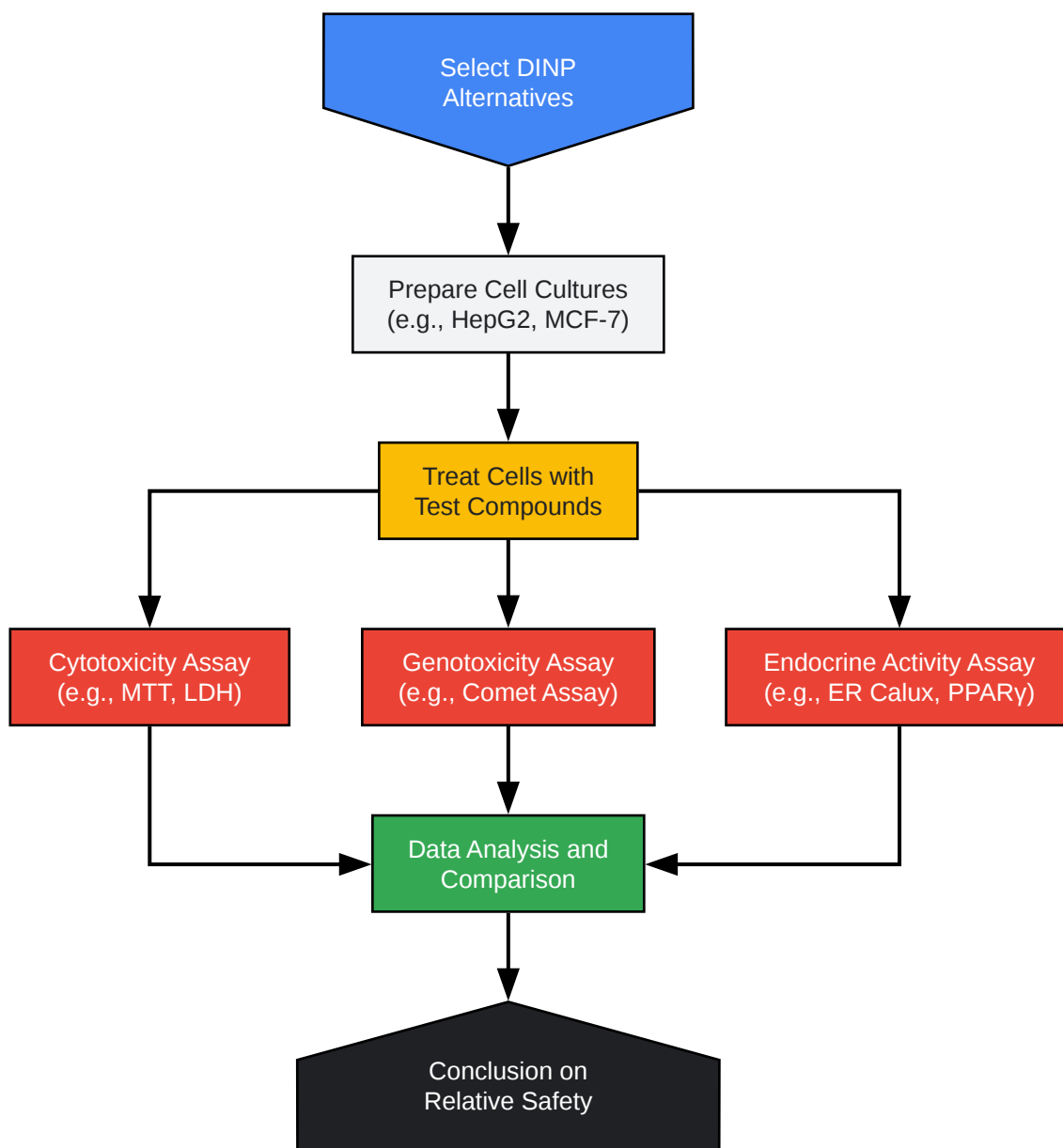
Methodology:

- Sample Preparation: PVC discs (50 mm diameter, 2 mm thickness) plasticized with 50 phr of each test compound were prepared as described above.
- Food Simulant Migration: The discs were immersed in 100 mL of 95% ethanol (as a fatty food simulant) and incubated at 40°C for 10 days, as per EU Regulation No 10/2011.
- Blood Plasma Migration: The discs were incubated in 50 mL of human blood plasma at 37°C with gentle agitation for 24 hours.
- Quantification: The concentration of the migrated plasticizer in the simulant and plasma was determined using High-Performance Liquid Chromatography (HPLC) with UV detection. A calibration curve for each plasticizer was generated using standards of known concentrations.

## Visualizing Cellular Impact: Endocrine Disruption Pathway

Phthalates like DINP have been investigated for their potential to act as endocrine disruptors, primarily through their interaction with nuclear receptors such as the Peroxisome Proliferator-Activated Receptors (PPARs) and the Aryl Hydrocarbon Receptor (AhR). The following diagram illustrates a simplified signaling pathway associated with these interactions.





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